

# theoretical yield calculation for Dibenzyl terephthalate synthesis

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## Compound of Interest

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## An In-depth Technical Guide to the Theoretical Yield Calculation for the Synthesis of **Dibenzyl Terephthalate**

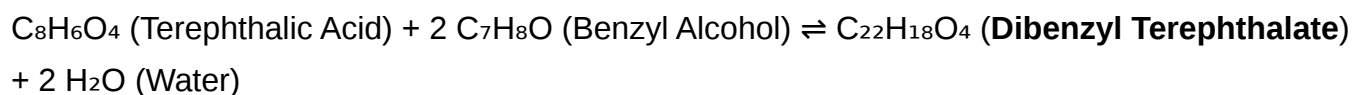
This guide provides a comprehensive overview of the theoretical yield calculation for the synthesis of **dibenzyl terephthalate**, a diester formed from terephthalic acid and benzyl alcohol.<sup>[1]</sup> The document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. It outlines the fundamental principles, experimental considerations, and a step-by-step calculation based on a common laboratory-scale synthesis protocol.

## Introduction to Dibenzyl Terephthalate Synthesis

**Dibenzyl terephthalate** is synthesized through several chemical pathways, including the transesterification of polyethylene terephthalate (PET) and the reaction of terephthaloyl chloride with benzyl alcohol.<sup>[1][2]</sup> However, a prevalent and instructive method for laboratory synthesis is the direct acid-catalyzed esterification of terephthalic acid with benzyl alcohol, a reaction commonly known as Fischer-Speier esterification.<sup>[3][4][5]</sup> This process involves heating the dicarboxylic acid and the alcohol in the presence of a strong acid catalyst, such as sulfuric acid or p-toluenesulfonic acid, to form the corresponding ester and water.<sup>[3]</sup> To favor the formation of the product, the equilibrium of this reversible reaction is often shifted by using an excess of one reactant or by removing the water as it is formed.<sup>[3][4][6]</sup>

## The Balanced Chemical Reaction

The synthesis of **dibenzyl terephthalate** from terephthalic acid and benzyl alcohol proceeds according to the following balanced chemical equation:



This equation indicates that one mole of terephthalic acid reacts with two moles of benzyl alcohol to produce one mole of **dibenzyl terephthalate** and two moles of water. This stoichiometric relationship is the foundation for the theoretical yield calculation.

## Experimental Protocol: Fischer Esterification

The following is a representative experimental protocol for the synthesis of **dibenzyl terephthalate**, from which a theoretical yield can be calculated.

Materials:

- Terephthalic acid
- Benzyl alcohol
- Sulfuric acid (concentrated)
- Methanol (for recrystallization)

Procedure:

- In a round-bottom flask, combine terephthalic acid and an excess of benzyl alcohol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Attach a reflux condenser and heat the mixture to reflux for several hours. The reaction temperature is typically the boiling point of benzyl alcohol.
- After the reaction is complete, cool the mixture to room temperature.
- Wash the mixture with distilled water to remove the excess benzyl alcohol and sulfuric acid.

- The crude product can be purified by recrystallization from a suitable solvent, such as methanol, to yield white crystals of **dibenzyl terephthalate**.<sup>[7]</sup>

## Theoretical Yield Calculation

The theoretical yield is the maximum amount of product that can be formed from the given amounts of reactants, assuming 100% reaction efficiency. The calculation involves the following steps:

- Determine the moles of each reactant.
- Identify the limiting reactant.
- Calculate the moles of product that can be formed from the limiting reactant.
- Convert the moles of product to grams.

## Quantitative Data for Calculation

The following table summarizes the necessary quantitative data for a sample theoretical yield calculation.

Compound	Molecular Formula	Molar Mass ( g/mol )	Sample Mass (g)	Moles (mol)	Molar Ratio
Terephthalic Acid	C <sub>8</sub> H <sub>6</sub> O <sub>4</sub>	166.13	8.31	0.05	1
Benzyl Alcohol	C <sub>7</sub> H <sub>8</sub> O	108.14	16.22	0.15	2
Dibenzyl Terephthalate	C <sub>22</sub> H <sub>18</sub> O <sub>4</sub>	346.38	-	-	1

## Step-by-Step Calculation

Step 1: Calculate the moles of each reactant.

- Moles of Terephthalic Acid:

- Moles = Mass / Molar Mass
- Moles = 8.31 g / 166.13 g/mol = 0.05 mol
- Moles of Benzyl Alcohol:
  - Moles = Mass / Molar Mass
  - Moles = 16.22 g / 108.14 g/mol = 0.15 mol

Step 2: Identify the limiting reactant.

From the balanced equation, the stoichiometric ratio of terephthalic acid to benzyl alcohol is 1:2.

- Required moles of Benzyl Alcohol for 0.05 mol of Terephthalic Acid:
  - 0.05 mol Terephthalic Acid  $\times$  (2 mol Benzyl Alcohol / 1 mol Terephthalic Acid) = 0.10 mol Benzyl Alcohol

Since we have 0.15 mol of benzyl alcohol available, which is more than the required 0.10 mol, terephthalic acid is the limiting reactant.

Step 3: Calculate the theoretical moles of **Dibenzyl Terephthalate**.

The moles of product are determined by the moles of the limiting reactant.

- Theoretical moles of **Dibenzyl Terephthalate**:
  - 0.05 mol Terephthalic Acid  $\times$  (1 mol **Dibenzyl Terephthalate** / 1 mol Terephthalic Acid) = 0.05 mol **Dibenzyl Terephthalate**

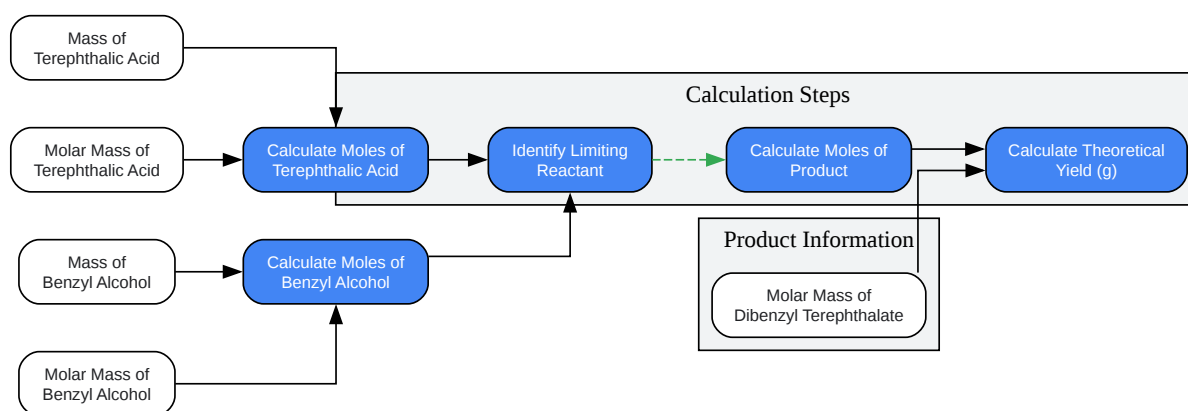
Step 4: Calculate the theoretical yield in grams.

- Theoretical Yield = Theoretical Moles  $\times$  Molar Mass of Product
- Theoretical Yield = 0.05 mol  $\times$  346.38 g/mol = 17.32 g

Therefore, the theoretical yield of **dibenzyl terephthalate** for this experiment is 17.32 grams.

## Logical Workflow for Theoretical Yield Calculation

The following diagram illustrates the logical steps involved in calculating the theoretical yield.



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Caption: Workflow for calculating the theoretical yield of **dibenzyl terephthalate**.

## Conclusion

The theoretical yield calculation is a critical step in synthetic chemistry, providing a benchmark against which the actual experimental yield can be compared to determine the reaction's efficiency (percent yield). The accuracy of this calculation hinges on a balanced chemical equation, precise molar masses, and a correct identification of the limiting reactant. This guide provides the necessary framework for researchers to confidently perform this calculation for the synthesis of **dibenzyl terephthalate**.

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## References

- 1. Buy Dibenzyl terephthalate | 19851-61-7 [smolecule.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. benchchem.com [benchchem.com]
- 4. jk-sci.com [jk-sci.com]
- 5. athabasca.ca [athabasca.ca]
- 6. Fischer Esterification [organic-chemistry.org]
- 7. pubs.acs.org [pubs.acs.org]
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